

Spectroscopic Profile of Pyridine-2-sulfonamide: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Pyridine-2-sulfonamide*

CAS No.: 63636-89-5

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic characteristics of **Pyridine-2-sulfonamide**, a key heterocyclic organic compound. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering a foundational resource for compound identification, structural elucidation, and quality control in research and development settings.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique for determining the structure of organic molecules. The chemical shifts observed in ^1H and ^{13}C NMR spectra are indicative of the electronic environment of the nuclei within the molecule.

^1H NMR Spectroscopic Data

The proton NMR spectrum of **Pyridine-2-sulfonamide** will exhibit characteristic signals for the protons on the pyridine ring and the sulfonamide group. The aromatic protons typically appear

in the range of 6.5-9.2 ppm.[1] The specific chemical shifts are influenced by the electron-withdrawing nature of the sulfonamide group.

Proton	Chemical Shift (δ) ppm (Predicted)	Multiplicity	Coupling Constant (J) Hz (Predicted)
H-3	7.9 - 8.1	d	~8.0
H-4	7.7 - 7.9	t	~7.5
H-5	7.3 - 7.5	t	~6.0
H-6	8.4 - 8.6	d	~4.5
-SO ₂ NH ₂	8.5 - 10.0 (broad singlet)	s	-

Note: Predicted values are based on analogous pyridine derivatives and general ranges for sulfonamides. Actual values may vary depending on the solvent and experimental conditions.

¹³C NMR Spectroscopic Data

The carbon NMR spectrum provides information on the carbon framework of the molecule. The carbons of the pyridine ring will show distinct signals, with their chemical shifts affected by the nitrogen atom and the sulfonamide substituent.

Carbon	Chemical Shift (δ) ppm (Predicted)
C-2	157 - 160
C-3	124 - 127
C-4	137 - 140
C-5	122 - 125
C-6	148 - 151

Note: Predicted values are based on analogous pyridine derivatives. Actual values may vary depending on the solvent and experimental conditions.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule through their characteristic vibrational frequencies. The IR spectrum of **Pyridine-2-sulfonamide** is expected to show strong absorptions corresponding to the S=O and N-H bonds of the sulfonamide group, as well as vibrations from the pyridine ring.

Vibrational Mode	Wavenumber (cm ⁻¹) (Typical Range)	Intensity
N-H Stretch (sulfonamide)	3350 - 3250	Medium
C-H Stretch (aromatic)	3100 - 3000	Medium
C=N, C=C Stretch (pyridine ring)	1610 - 1450	Medium-Strong
Asymmetric SO ₂ Stretch	1350 - 1300	Strong
Symmetric SO ₂ Stretch	1170 - 1145	Strong
S-N Stretch	950 - 900	Medium

The symmetric stretching bands of the SO₂ group in sulfonamides can be indicative of the tautomeric form, with the amido form typically appearing between 1170 to 1145 cm⁻¹ and the imido form between 1145 to 1130 cm⁻¹.^[2]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound. For **Pyridine-2-sulfonamide** (C₅H₆N₂O₂S), the expected molecular weight is approximately 158.18 g/mol .

Ion Type	m/z (Predicted)	Description
[M] ⁺	158	Molecular Ion
[M-SO ₂] ⁺	94	Loss of sulfur dioxide
[M-SO ₂ NH ₂] ⁺	78	Loss of the sulfonamide group, pyridine cation

Note: Fragmentation patterns can vary depending on the ionization method used.

Experimental Protocols

The following are generalized experimental protocols for the spectroscopic analysis of **Pyridine-2-sulfonamide**.

NMR Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of **Pyridine-2-sulfonamide** in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆, CDCl₃, or D₂O) in a 5 mm NMR tube.
- **Data Acquisition:** Acquire ¹H and ¹³C NMR spectra on a 400 or 500 MHz NMR spectrometer.
- **Data Processing:** Process the raw data (Free Induction Decay) by applying a Fourier transform. Phase and baseline correct the resulting spectrum.
- **Data Analysis:** Reference the chemical shifts to the residual solvent peak. Integrate the signals in the ¹H NMR spectrum to determine proton ratios. Analyze the multiplicities and coupling constants to deduce the connectivity of the protons. Assign the signals in both ¹H and ¹³C spectra to the respective nuclei in the molecule.

IR Spectroscopy

- **Sample Preparation (ATR):** Place a small amount of the solid **Pyridine-2-sulfonamide** sample directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.
- **Sample Preparation (KBr Pellet):** Mix a small amount of the sample with dry potassium bromide (KBr) and press it into a thin, transparent pellet.

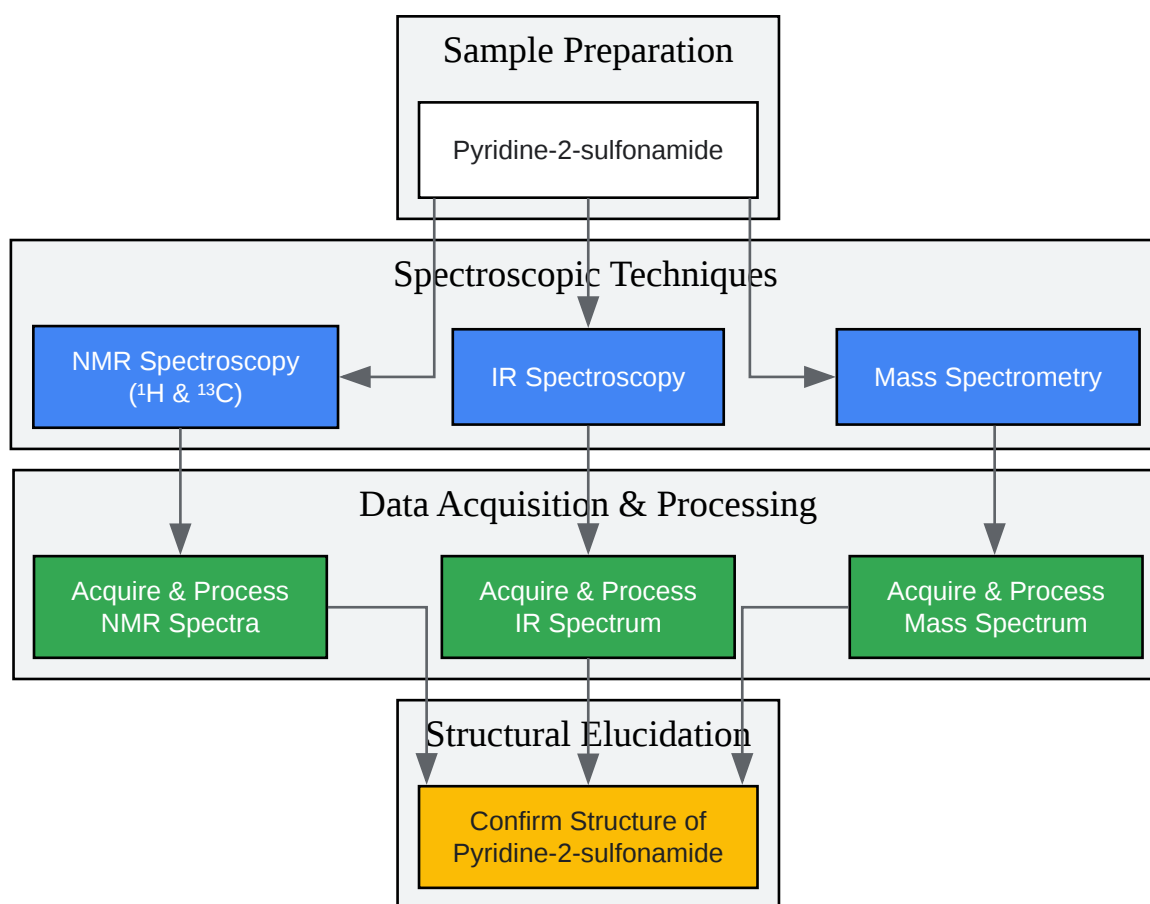
- **Data Acquisition:** Record the IR spectrum over a range of 4000-400 cm^{-1} using a Fourier Transform Infrared (FTIR) spectrometer.
- **Data Analysis:** Identify and assign the characteristic absorption bands to the corresponding functional groups and vibrational modes within the molecule.

Mass Spectrometry

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer via a suitable method such as direct infusion, a direct insertion probe, or after separation by Gas Chromatography (GC) or Liquid Chromatography (LC).
- **Ionization:** Ionize the sample using an appropriate technique, such as Electron Ionization (EI) or Electrospray Ionization (ESI).
- **Mass Analysis:** Separate the resulting ions based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., quadrupole, time-of-flight).
- **Data Analysis:** Determine the molecular weight from the molecular ion peak and analyze the fragmentation pattern to confirm the structure of the compound.

Visualization of Analytical Workflow

The following diagram illustrates the logical workflow for the comprehensive spectroscopic analysis of **Pyridine-2-sulfonamide**.



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Caption: Workflow for the spectroscopic analysis of **Pyridine-2-sulfonamide**.

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